

# Personal protective equipment for handling 3,5-Diamino-4-chlorobenzonitrile-15N2

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## Compound of Interest

Compound Name: 3,5-Diamino-4-chlorobenzonitrile-15N2

Cat. No.: B15582120

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## Essential Safety and Handling Guide for 3,5-Diamino-4-chlorobenzonitrile-15N2

This guide provides crucial operational and disposal protocols for researchers, scientists, and drug development professionals handling **3,5-Diamino-4-chlorobenzonitrile-15N2**. The following procedures are designed to ensure the safe handling of this compound and to minimize risks in the laboratory environment.

### Chemical and Physical Properties

Property	Value
Chemical Formula	C <sub>7</sub> H <sub>6</sub> ClN <sub>3</sub> <sup>15</sup> N <sub>2</sub>
Molecular Weight	169.58 g/mol [1]
Synonyms	2-Chloro-5-cyano-m-phenylenediamine-15N2, 4-Chloro-3,5-diaminobenzonitrile-15N2[1]
Appearance	Not explicitly stated, but likely a solid.
Hazards	<p>While a specific Safety Data Sheet (SDS) for the <sup>15</sup>N<sub>2</sub> isotopically labeled version is not readily available, the hazards are expected to be similar to analogous compounds like 4-Amino-2-chlorobenzonitrile and 3-Amino-4-chlorobenzonitrile. These compounds are harmful if swallowed, toxic in contact with skin, and may cause an allergic skin reaction.[2][3]</p> <p>They can also cause skin and serious eye irritation.[3]</p>

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to ensure personnel safety. The following table outlines the minimum required PPE for handling **3,5-Diamino-4-chlorobenzonitrile-15N2**.

PPE Category	Item	Specification
Hand Protection	Chemical Resistant Gloves	Nitrile gloves are recommended for their resistance to a wide range of chemicals.[4][5] For tasks with a higher risk of splash, consider thicker gloves or double-gloving.[6]
Eye Protection	Safety Goggles or Glasses	Chemical splash goggles that meet ANSI Z.87.1 standards are required.[7]
Face Protection	Face Shield	A face shield should be worn over safety glasses or goggles, especially when there is a risk of splashing or aerosol generation.[7][8]
Body Protection	Laboratory Coat	A flame-resistant lab coat that is fully buttoned is necessary to protect against splashes.
Respiratory Protection	Respirator	Use a NIOSH-approved respirator if working outside of a certified chemical fume hood or if there is a potential for aerosol generation.[7][9]
Foot Protection	Closed-toe Shoes	Shoes that fully cover the feet are mandatory in the laboratory.

## Operational Plan: Step-by-Step Handling Protocol

- Preparation and Engineering Controls:
  - Always handle **3,5-Diamino-4-chlorobenzonitrile-15N2** within a certified chemical fume hood to minimize inhalation exposure.

- Ensure that an eyewash station and safety shower are readily accessible.[\[10\]](#)
- Before starting, ensure all necessary PPE is donned correctly.
- Weighing and Transfer:
  - When weighing the solid compound, do so in the fume hood on a draft shield or in a containment enclosure to prevent the dispersal of fine particles.
  - Use appropriate tools (e.g., spatulas) for transfers. Avoid creating dust.
  - If making a solution, add the solid to the solvent slowly to avoid splashing.
- Experimental Procedures:
  - Keep all containers with the compound sealed when not in use.
  - Clearly label all vessels containing **3,5-Diamino-4-chlorobenzonitrile-15N2**, including the isotopic label information.
  - Avoid direct contact with the skin and eyes. If contact occurs, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[10\]](#)
- Post-Experiment:
  - Decontaminate all surfaces and equipment that came into contact with the chemical.
  - Remove PPE in the correct order to avoid cross-contamination.
  - Wash hands thoroughly with soap and water after handling the compound.[\[2\]](#)

## Disposal Plan

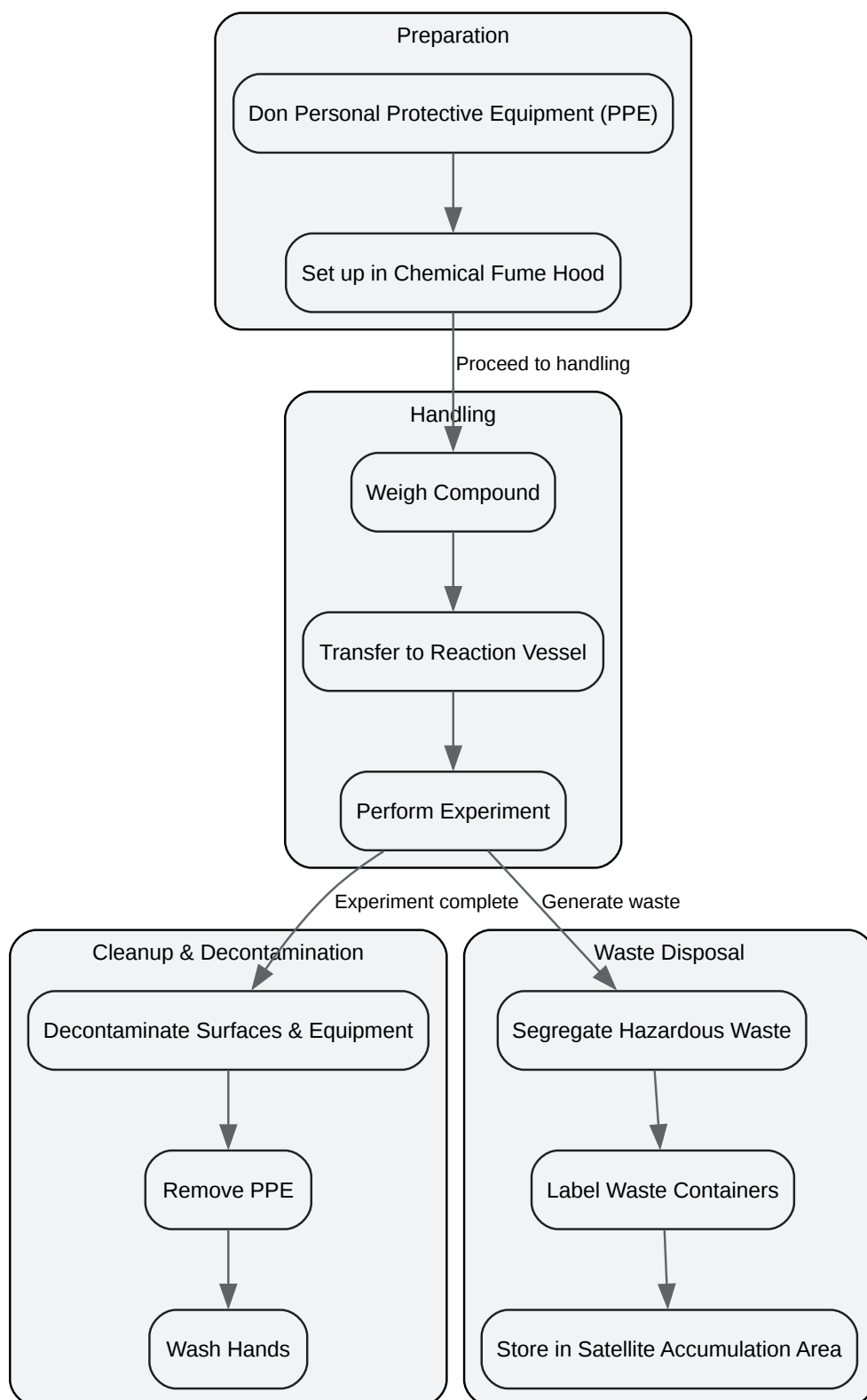
Waste containing **3,5-Diamino-4-chlorobenzonitrile-15N2** must be handled as hazardous waste. Due to the isotopic labeling, it is crucial to prevent environmental contamination.

- Waste Segregation:

- All solid waste (e.g., contaminated gloves, weigh paper, paper towels) should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid waste (e.g., reaction mixtures, solvent rinses) should be collected in a separate, labeled hazardous waste container.
- Do not mix this waste with other chemical waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.
- Waste Labeling:
  - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**3,5-Diamino-4-chlorobenzonitrile-15N2**," and the type of hazard (e.g., Toxic).
- Storage and Disposal:
  - Store waste containers in a designated satellite accumulation area within the laboratory.
  - Follow your institution's specific procedures for the final disposal of hazardous and isotopically labeled chemical waste. Contact your EHS office for guidance.

## Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **3,5-Diamino-4-chlorobenzonitrile-15N2** from preparation to disposal.



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Caption: Workflow for Safe Handling of **3,5-Diamino-4-chlorobenzonitrile-15N2**.

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## References

- 1. clearsynth.com [clearsynth.com]
- 2. aksci.com [aksci.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. Nitrile Gloves: Advancing PPE and Industrial Hand Safety | Industrial Solutions MEF [industrialsolution.ae]
- 5. Nitrile Gloves: Reliable Protection Against Chemicals and Pathogens - PPS Gloves [ppsgloves.com]
- 6. Fact Sheet: Disposable Nitrile Gloves in Chemical Labs | PennEHRS [ehrs.upenn.edu]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. epa.gov [epa.gov]
- 9. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 10. fishersci.com [fishersci.com]
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